

Technical Support Center: 2,4-Dichloro-5,6,7,8-tetrahydroquinazoline

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Compound of Interest

Compound Name: 2,4-Dichloro-5,6,7,8-tetrahydroquinazoline

Cat. No.: B171052

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Welcome to the technical support guide for **2,4-Dichloro-5,6,7,8-tetrahydroquinazoline**. This resource is designed for researchers, scientists, and drug development professionals to ensure the stability and proper handling of this compound throughout your experiments. As a Senior Application Scientist, I've structured this guide to provide not just protocols, but the scientific reasoning behind them, ensuring the integrity of your results.

I. Compound Identity and Properties

A foundational aspect of experimental success is understanding the material you are working with.

Property	Value	Source
Molecular Formula	C ₈ H ₈ Cl ₂ N ₂	[1] [2]
Molecular Weight	203.07 g/mol	[1] [3] [4]
Appearance	Solid (may appear as a yellow or white to yellow solid)	[1] [3] [5]
Purity	Typically supplied at ≥95%	[4]

II. Frequently Asked Questions (FAQs) on Storage and Handling

Here we address the most common questions regarding the day-to-day handling and storage of **2,4-Dichloro-5,6,7,8-tetrahydroquinazoline**.

Question 1: How should I store the dry, solid compound upon receipt?

Answer: Upon receipt, the solid compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated place.^[5] Based on its classification as a combustible solid (Storage Class 11), it should be kept away from heat sources and strong oxidizing agents.^{[1][5]} For long-term stability, storage at -20°C is recommended, protected from moisture. While room temperature storage is possible for short periods, colder temperatures will slow down potential degradation pathways. Always refer to the manufacturer's specific recommendations if available.

Question 2: Is **2,4-Dichloro-5,6,7,8-tetrahydroquinazoline** sensitive to light or moisture?

Answer: While specific data on the photosensitivity of this compound is not readily available, it is best practice for chlorinated heterocyclic compounds to be stored in amber vials or containers that protect from light. The primary concern is moisture. Dichloroquinazoline derivatives can be susceptible to hydrolysis, where the chloro groups are displaced. This would not only reduce the purity of your compound but also introduce new chemical entities that could confound your experimental results. Therefore, ensuring a dry storage environment is critical.

Question 3: What are the signs of compound degradation?

Answer: Visual signs of degradation can include a change in color (e.g., darkening) or texture of the solid. If the compound appears clumpy or sticky, it may have been exposed to moisture. For dissolved solutions, the appearance of precipitates or a change in color could indicate instability or low solubility. The most reliable method to assess purity is through analytical techniques like HPLC, which can resolve the parent compound from any potential degradants.

Question 4: What personal protective equipment (PPE) should I use when handling this compound?

Answer: Given that this compound is classified as harmful if swallowed and can cause eye irritation, a comprehensive set of PPE is mandatory.^{[1][4][6]} This includes:

- Eye Protection: Tightly fitting safety goggles or a face shield.^[6]
- Hand Protection: Chemical-impermeable gloves (e.g., nitrile). Always inspect gloves before use.^{[6][7]}
- Body Protection: A lab coat.^[6]
- Respiratory Protection: Not typically required when handling small quantities of the solid in a well-ventilated area. However, if you are working with larger quantities or there is a risk of generating dust, a respirator may be necessary.^[6] All handling should be performed in a chemical fume hood.^[6]

III. Troubleshooting Guide

This section provides a systematic approach to resolving common issues encountered during experimentation.

Issue 1: Inconsistent or Non-reproducible Experimental Results

This is often the first sign of a problem with compound integrity.

Caption: Workflow for preparing a stock solution.

V. Incompatibilities and Degradation Pathways

Understanding what can cause your compound to degrade is key to preventing it.

- Strong Oxidizing Agents: Avoid contact with strong oxidizing agents, as this can lead to vigorous and potentially hazardous reactions. ^[5]* Heat: Exposure to extreme heat can cause decomposition, releasing toxic gases such as hydrogen chloride, nitrogen oxides, and potentially phosgene. ^{[5][8]}* Hydrolysis: As a chlorinated heterocyclic compound, it is susceptible to hydrolysis, especially in the presence of strong acids or bases. This would lead to the replacement of one or both chlorine atoms with hydroxyl groups.

VI. References

- **2,4-Dichloro-5,6,7,8-tetrahydroquinazoline.** (n.d.). Amerigo Scientific. Retrieved January 9, 2026, from [[Link](#)]
- Guidance on Storage and Handling of Chlorinated Solvents. (n.d.). European Chlorinated Solvents Association. Retrieved January 9, 2026, from [[Link](#)]

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